

# Unraveling the Crystalline Architecture of Sodium Squarate: A Technical Guide

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## Compound of Interest

Compound Name: Sodium squarate

Cat. No.: B1253195

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A comprehensive guide offering an in-depth analysis of the crystal structure of **sodium squarate**, tailored for researchers, scientists, and professionals in drug development. This document provides a detailed overview of the crystallographic data for **sodium squarate trihydrate**, outlines experimental protocols for its characterization, and presents a visual workflow for structural determination.

Due to the limited availability of public crystallographic data for anhydrous **sodium squarate**, this guide focuses on the well-characterized **sodium squarate trihydrate** ( $\text{Na}_2\text{C}_4\text{O}_4 \cdot 3\text{H}_2\text{O}$ ). The structural insights provided herein are crucial for understanding the physicochemical properties of this compound, which is of interest in coordination chemistry and materials science.

## Crystallographic Data of Sodium Squarate Trihydrate

The crystal structure of **sodium squarate trihydrate** has been determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the table below. This data provides a foundational understanding of the three-dimensional arrangement of atoms and molecules within the crystal lattice.

Parameter	Value
Chemical Formula	$\text{Na}_2\text{C}_4\text{O}_4 \cdot 3\text{H}_2\text{O}$
Crystal System	Monoclinic
Space Group	C2/c
Unit Cell Dimensions	
a	11.358(2) Å
b	3.553(1) Å
c	18.234(3) Å
$\alpha$	90°
$\beta$	107.13(2)°
$\gamma$	90°
Unit Cell Volume	702.9(3) Å <sup>3</sup>
Formula Units per Unit Cell (Z)	4
Calculated Density	2.00 g/cm <sup>3</sup>

## Structural Insights

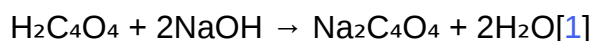
The crystal structure of **sodium squarate** trihydrate reveals a complex and interesting arrangement. The squarate anions form ribbons linked by hydrogen bonds, creating a layered structure.<sup>[1]</sup> These ribbons are stacked along the b-axis. Sodium cations are located between these layers, where they are octahedrally coordinated by oxygen atoms from both the squarate anions and the water molecules.<sup>[1]</sup> This coordination plays a critical role in stabilizing the overall crystal structure.

## Experimental Protocols

The determination of the crystal structure of **sodium squarate** trihydrate involves a series of well-defined experimental procedures.

## Synthesis and Crystallization

Single crystals of **sodium squarate** trihydrate suitable for X-ray diffraction can be prepared by the neutralization of squaric acid with sodium hydroxide in an aqueous solution.<sup>[1][2]</sup> The chemical equation for this reaction is:



Slow evaporation of the resulting solution at room temperature typically yields crystals of the trihydrate.<sup>[1]</sup>

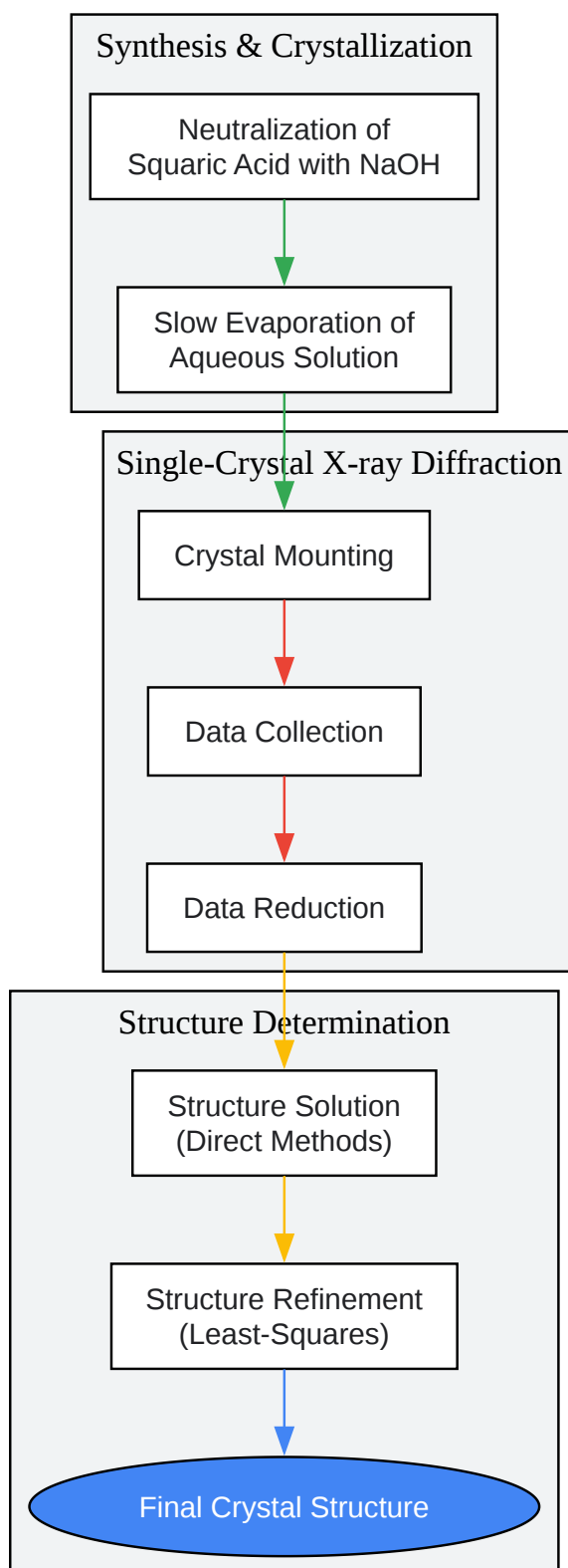
## Single-Crystal X-ray Diffraction (SC-XRD)

The following is a generalized protocol for the determination of the crystal structure using single-crystal X-ray diffraction:

- **Crystal Mounting:** A suitable single crystal is selected and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal, and the diffraction pattern is recorded as the crystal is rotated. Data is typically collected at a controlled temperature to minimize thermal vibrations.
- **Data Reduction:** The raw diffraction data is processed to correct for experimental factors such as background noise, Lorentz and polarization effects, and absorption. This process yields a set of indexed reflections with their corresponding intensities.
- **Structure Solution:** The positions of the atoms in the unit cell are determined from the diffraction data. This can be achieved using direct methods or Patterson methods.
- **Structure Refinement:** The initial atomic model is refined by a least-squares method to obtain the best possible fit between the observed and calculated diffraction intensities. This process yields precise atomic coordinates, bond lengths, and bond angles.

## Experimental Workflow

The logical flow of the experimental process for determining the crystal structure is visualized in the diagram below.



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## References

- 1. Crystal structure of sodium squarate trihydrate, Na<sub>2</sub>C<sub>4</sub>O<sub>4</sub> ... [degruyterbrill.com]
- 2. Buy Sodium squarate [smolecule.com]
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